

Application Notes and Protocols for 4-Methoxyacridine in Drug Discovery Screening Assays

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Compound of Interest

Compound Name: 4-Methoxyacridine

Cat. No.: B8765750

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These application notes provide a comprehensive overview of the utility of **4-methoxyacridine** in drug discovery screening, with a focus on its potential as an anticancer agent. The protocols outlined below are designed to guide researchers in evaluating its cytotoxic effects and its mechanism of action as a potential topoisomerase inhibitor.

Introduction to 4-Methoxyacridine

Acridine-based compounds are a well-established class of molecules with diverse biological activities, including anticancer properties. Their planar structure allows them to intercalate into DNA, disrupting DNA replication and transcription, and to inhibit key enzymes involved in DNA topology, such as topoisomerases. **4-Methoxyacridine** is a derivative of the acridine scaffold that holds potential for development as a therapeutic agent. Its methoxy group may influence its solubility, cell permeability, and target-binding affinity, making it a compound of interest for drug discovery screening campaigns.

Key Screening Assays for 4-Methoxyacridine

A typical screening cascade for a compound like **4-methoxyacridine** involves a series of assays to determine its biological activity, potency, and mechanism of action.

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